

Technical Guide: o-Toluic Acid-13C - Safety, Handling, and Application

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Compound of Interest

Compound Name: o-Toluic acid-13C

Cat. No.: B15557218

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data, handling information, and a representative experimental application for **o-Toluic acid-13C**. The information is compiled from safety data sheets and general best practices for the use of stable isotope-labeled compounds in a research setting.

Chemical Identification and Properties

o-Toluic acid-13C is a stable isotope-labeled form of o-Toluic acid, also known as 2-Methylbenzoic acid. The "-13C" designation indicates that one or more of the carbon atoms in the molecule have been replaced with the carbon-13 isotope. This labeling makes it a valuable tool for a variety of scientific applications, particularly as an internal standard in quantitative mass spectrometry and as a tracer in metabolic research.

Table 1: Chemical and Physical Properties of o-Toluic Acid (Unlabeled)

Property	Value	Source
Chemical Formula	C ₈ H ₈ O ₂	[1]
Molecular Weight	136.15 g/mol	[1]
Appearance	White to off-white solid, often in crystalline or flaky form.	[1]
Melting Point	102 - 105 °C (216 - 221 °F)	[1]
Boiling Point	258 - 259 °C (496 - 498 °F)	[1]
Solubility in Water	Slightly soluble (< 1 mg/mL at 20°C)	[1]
Solubility in Organic Solvents	Soluble in ethanol, ether, and chloroform.	[2]
pKa	~4.37	[2]
LogP	2.46	[1]

Note: The physical properties of **o-Toluic acid-13C** are expected to be nearly identical to its unlabeled counterpart.

Safety and Handling

The following safety and handling information is derived from the Safety Data Sheet (SDS) for o-Toluic acid and its 13C-labeled form.

2.1. Hazard Identification

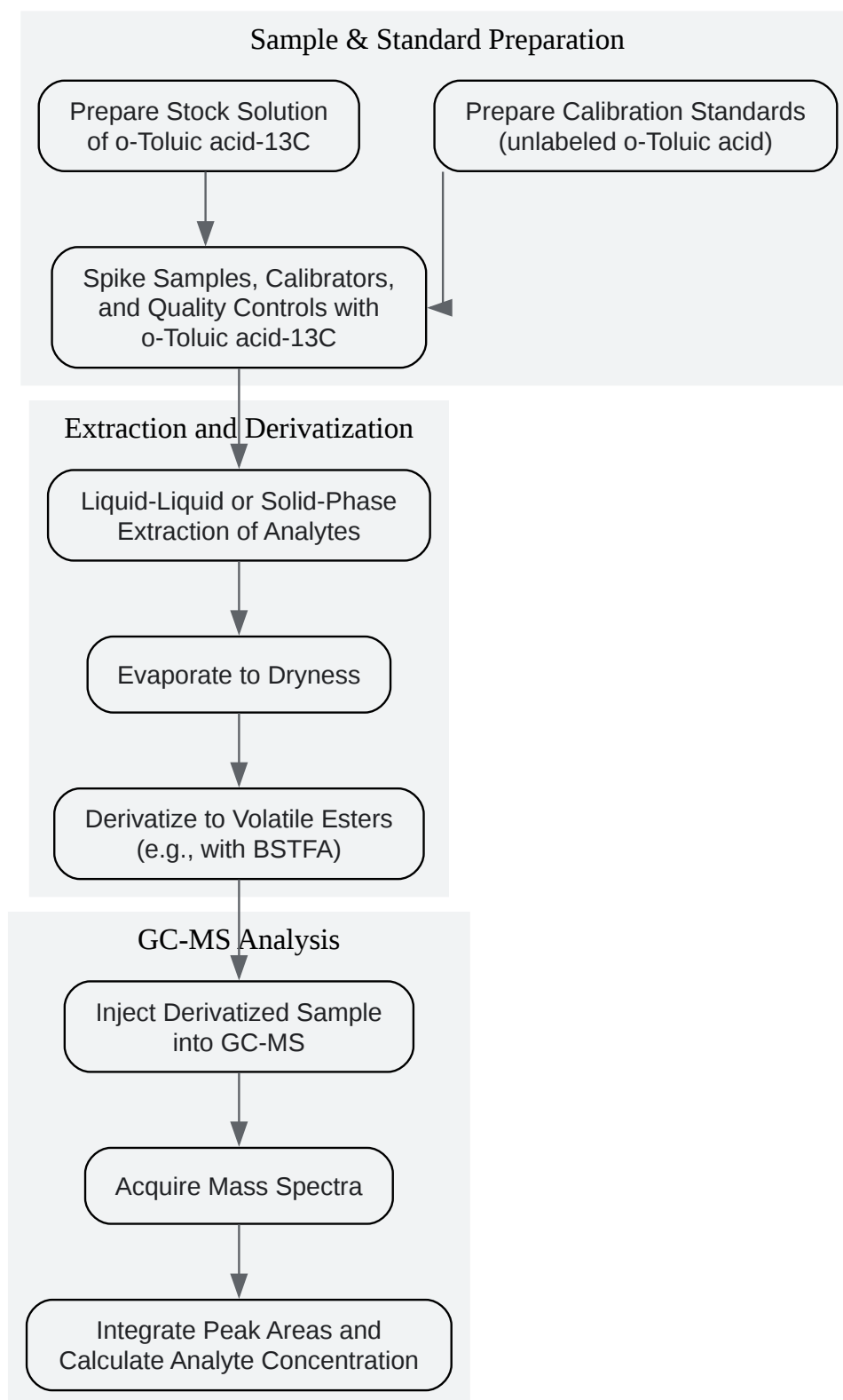
o-Toluic acid is considered a hazardous substance. The primary hazards are:

- Skin Irritation: Causes skin irritation.
- Eye Irritation: Causes serious eye irritation.
- Respiratory Irritation: May cause respiratory irritation if inhaled as dust.

2.2. Personal Protective Equipment (PPE) and Handling Workflow

Proper personal protective equipment and handling procedures are crucial to minimize exposure and ensure safety in the laboratory.





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References

- 1. 2-Methylbenzoic acid | C₈H₈O₂ | CID 8373 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pharm.sinocurechem.com [pharm.sinocurechem.com]
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